

# theoretical studies of 1,1,4,4- Butanetetracarboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1,4,4-Butanetetracarboxylic acid

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An In-depth Technical Guide on the Theoretical Studies of **1,1,4,4-Butanetetracarboxylic Acid**

## Introduction

**1,1,4,4-Butanetetracarboxylic acid** (BTCA) is a polycarboxylic acid with the chemical formula  $C_8H_{10}O_8$ . Its structure features a four-carbon butane backbone with two carboxyl groups attached to the first and fourth carbon atoms. This arrangement of functional groups imparts unique chemical properties, making it a subject of interest in theoretical and applied chemistry. A significant area of research for BTCA is its evaluation as an analog for the metal-binding site in dipeptides of gamma-carboxyglutamic acid (Gla).<sup>[1]</sup> Molecular modeling studies have been instrumental in understanding its conformational possibilities and its potential to mimic biological metal-binding motifs.

This technical guide provides a summary of the theoretical studies concerning **1,1,4,4-Butanetetracarboxylic acid**, focusing on its molecular properties, conformational analysis, and the computational methods employed in its investigation.

## Molecular and Computed Properties

A summary of the key computed properties for **1,1,4,4-Butanetetracarboxylic acid** is presented in the table below. These values are derived from computational chemistry databases and provide a foundational understanding of the molecule's characteristics.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>8</sub>	PubChem[2]
Molecular Weight	234.16 g/mol	PubChem[2]
Exact Mass	234.03756727 Da	PubChem[2]
IUPAC Name	butane-1,1,4,4-tetracarboxylic acid	PubChem[2]
CAS Number	4435-38-5	PubChem[2]

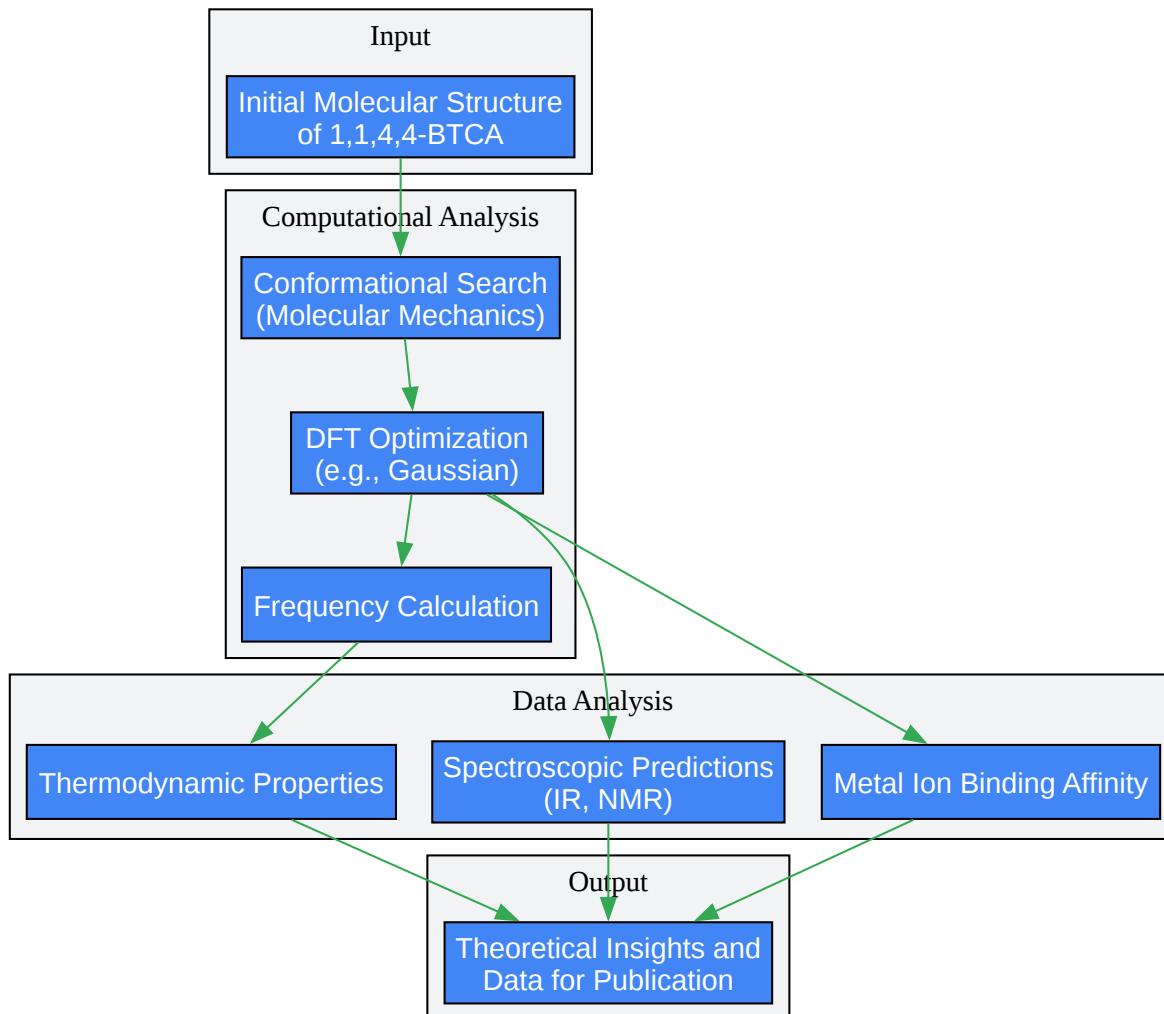
## Synthesis and Characterization

While the primary focus of this guide is on theoretical studies, a brief overview of its synthesis provides context for its availability for experimental validation of theoretical predictions. **1,1,4,4-Butanetetracarboxylic acid** is synthesized via its tert-butyl ester. Following synthesis, its structure and purity are confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry, and elemental analysis.[1]

## Conformational Analysis and Molecular Modeling

Theoretical studies, particularly molecular modeling, have been pivotal in elucidating the conformational landscape of **1,1,4,4-Butanetetracarboxylic acid**. These studies suggest that the four carboxylic acid groups can adopt a conformation that closely resembles the spatial arrangement of the four gamma-carboxylic acid groups in di-gamma-carboxyglutamic acid (GlaGla).[1] This conformational similarity is the basis for its investigation as a GlaGla analogue.

The ability of BTCA to chelate metal ions is a key area of theoretical investigation. Equilibrium binding constants with protons, as well as with divalent cations like Ca(II) and Mg(II), have been determined experimentally and are comparable to those of GlaGla peptides with blocked termini.[1] These experimental findings support the conformations predicted by molecular modeling.



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- To cite this document: BenchChem. [theoretical studies of 1,1,4,4-Butanetetracarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197443#theoretical-studies-of-1-1-4-4-butanetetracarboxylic-acid]

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